

4-Acetamidobenzaldehyde molecular weight and formula

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Compound of Interest

Compound Name: 4-Acetamidobenzaldehyde

Cat. No.: B092706

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In-depth Technical Guide: 4-Acetamidobenzaldehyde

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides the fundamental molecular and chemical properties of **4-Acetamidobenzaldehyde**, a compound utilized in various organic synthesis applications, including the preparation of pharmaceuticals and agrochemicals.[\[1\]](#)

Core Molecular Data

The essential quantitative data for **4-Acetamidobenzaldehyde** is summarized in the table below.

Property	Value	Source
Molecular Formula	C9H9NO2	PubChem[2], CymitQuimica[1], Santa Cruz Biotechnology[3]
Molecular Weight	163.17 g/mol	PubChem[2], CymitQuimica[1], Santa Cruz Biotechnology[3]
Alternate Names	4'-Formylacetanilide, N-(4-Formylphenyl)acetamide	PubChem[2], Santa Cruz Biotechnology[3]
CAS Number	122-85-0	PubChem[2], CymitQuimica[1], Santa Cruz Biotechnology[3]

Chemical and Physical Properties

4-Acetamidobenzaldehyde, also known as p-acetamidobenzaldehyde, is an organic compound that features both an aldehyde and an amide functional group.[1] It typically appears as a white to light yellow crystalline solid.[1][4] The molecule's structure consists of a benzene ring substituted with an acetamido group (–NHCOCH₃) at the para position relative to the aldehyde group (–CHO).[1] This compound demonstrates solubility in organic solvents like ethanol and acetone, with limited solubility in water.[1][4]

Applications in Research and Development

Due to the presence of two reactive functional groups, **4-Acetamidobenzaldehyde** serves as a valuable intermediate in organic synthesis.[1] It is commonly employed in the preparation of a variety of pharmaceutical and agrochemical compounds.[1]

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References

- 1. CAS 122-85-0: 4-Acetamidobenzaldehyde | CymitQuimica [cymitquimica.com]

- 2. 4-Acetamidobenzaldehyde | C₉H₉NO₂ | CID 73942 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. Page loading... [guidechem.com]
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